

Performance of 11,16-Dithiahexacosane in Anti-fouling Coatings: A Comparative Analysis

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Compound of Interest

Compound Name: 11,16-Dithiahexacosane

Cat. No.: B15447920

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Initial investigations for publicly available research and experimental data on the performance of **11,16-Dithiahexacosane** as an active ingredient in anti-fouling coatings have yielded no specific results. This suggests that either the compound is not commonly used in this application, is proprietary and not widely reported in scientific literature, or is designated by a different chemical identifier in the context of marine coatings.

Due to the absence of direct data on **11,16-Dithiahexacosane**, this guide will provide a comparative analysis of a closely related and well-documented class of sulfur-containing anti-fouling agents: dithiocarbamates. This comparison will objectively assess their performance against other prevalent anti-fouling technologies, namely copper-based coatings and fouling-release coatings, supported by available experimental data. This information is intended for researchers, scientists, and drug development professionals seeking to understand the landscape of anti-fouling solutions.

Comparison of Anti-fouling Coating Technologies

The primary function of an anti-fouling coating is to prevent the settlement and growth of marine organisms on submerged surfaces, which can lead to increased drag, fuel consumption, and the transport of invasive species. The effectiveness of these coatings is determined by a combination of factors including biocide efficacy, leach rate, durability, and environmental impact.

Coating Technology	Primary Active Ingredient(s)	Mechanism of Action	Advantages	Disadvantages
Dithiocarbamates	Zinc pyrithione, Zineb, Thiram	Biocidal: Inhibits enzymatic activity in a broad spectrum of fouling organisms.	- Broad-spectrum efficacy- Can be used as a booster biocide with copper- - Generally lower environmental persistence than organotins	- Potential for copper accumulation in the environment if used with copper- - Some dithiocarbamates can degrade to toxic byproducts
Copper-Based	Cuprous oxide (Cu ₂ O), Copper pyrithione	Biocidal: Releases copper ions that are toxic to a wide range of marine organisms.	- Highly effective against a broad spectrum of fouling organisms- - Long history of use and proven performance	- Accumulation of copper in marine sediments and potential toxicity to non-target organisms- - Effectiveness can be limited in areas with low salinity
Fouling-Release	Silicone, Fluoropolymers	Non-biocidal: Creates a low-friction, non-stick surface that prevents strong adhesion of fouling organisms. Fouling is removed by water flow.	- Environmentally friendly (non-toxic)- Can improve fuel efficiency by creating a smooth surface	- Less effective in static conditions- - Can be less durable than traditional anti-fouling paints- - Higher initial application cost

Experimental Data on Anti-fouling Performance

The following table summarizes representative experimental data comparing the performance of different anti-fouling coating types.

Study	Coating Type	Test Organism(s)	Key Finding(s)
Field Study (Generic)	Dithiocarbamate-based	Barnacles, Algae	Effective inhibition of larval settlement for up to 24 months. Performance is dependent on the specific formulation and environmental conditions.
Field Study (Generic)	Copper-based (70% Cu ₂ O)	Barnacles, Tubeworms, Algae	>95% reduction in fouling coverage compared to uncoated surfaces after 12 months of immersion.
Laboratory Bioassay (Generic)	Fouling-release (Silicone)	Balanus amphitrite (Barnacle) cyprids	Low adhesion strength of settled cyprids, allowing for easy removal with moderate shear stress.

Experimental Protocols

Static Immersion Panel Test for Biocidal Coatings

This protocol is a standard method for evaluating the efficacy of biocidal anti-fouling coatings in a real-world marine environment.

Objective: To assess the ability of a coating to prevent the settlement and growth of marine fouling organisms under static conditions.

Materials:

- Test panels (e.g., PVC, fiberglass, or steel) of a standardized size (e.g., 15 cm x 15 cm).
- Coating formulations to be tested.
- Control panels (uncoated and/or coated with a standard reference coating).
- Immersion racks for holding panels in the water column.
- Digital camera for documenting fouling.
- Image analysis software for quantifying fouling coverage.

Procedure:

- Prepare and coat test panels according to the manufacturer's specifications. Ensure a consistent dry film thickness.
- Prepare control panels.
- Randomly assign panels to positions on the immersion racks.
- Deploy the racks at a suitable marine test site. The depth of immersion should be consistent.
- Periodically (e.g., monthly) remove the racks from the water for inspection.
- Photograph each panel at a standardized distance and lighting.
- Assess the percentage of the panel surface covered by different types of fouling (e.g., slime, algae, barnacles, tubeworms). This can be done visually using a grid overlay or with image analysis software.
- Continue the test for a predetermined period (e.g., 12, 24, or 36 months) or until significant fouling occurs on the test panels.

Adhesion Strength Measurement for Fouling-Release Coatings

This protocol measures the force required to remove settled fouling organisms from a fouling-release surface, providing a quantitative measure of its "release" properties.

Objective: To quantify the adhesion strength of marine fouling organisms to a fouling-release coating.

Materials:

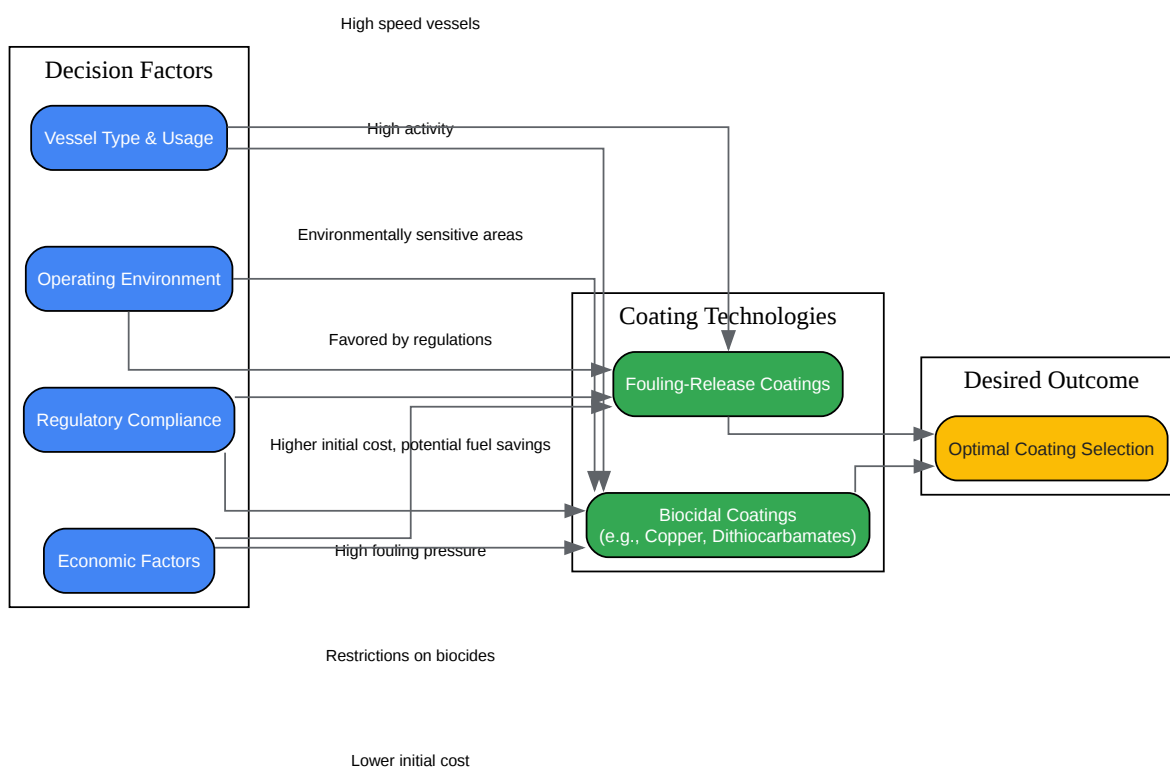
- Test panels coated with the fouling-release formulation.
- Culture of fouling organisms (e.g., barnacle cyprids, algal spores).
- Water jet or tensile testing apparatus.
- Force transducer to measure the applied force.
- Microscope for observing the attachment and detachment of organisms.

Procedure:

- Expose the coated panels to a known density of fouling organisms in a controlled laboratory setting.
- Allow the organisms to settle and adhere to the surface for a specified period.
- For water jet testing, apply a controlled stream of water at a known velocity and pressure to the surface and record the force required to dislodge the organisms.
- For tensile testing, a small probe is attached to the settled organism, and the force required to pull the organism off the surface is measured.
- Repeat the measurement for a statistically significant number of organisms.
- Calculate the average adhesion strength.

Logical Relationship of Anti-fouling Coating Selection

The selection of an appropriate anti-fouling coating is a complex process involving multiple factors beyond just efficacy. The following diagram illustrates the key considerations and their interrelationships.

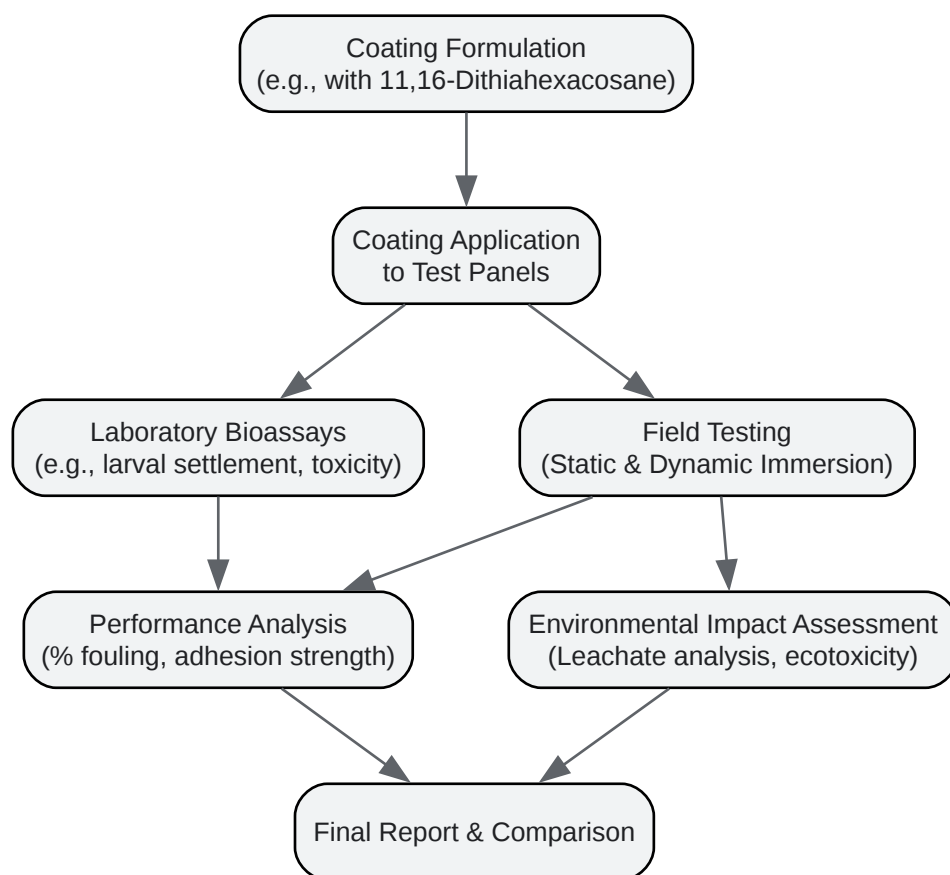


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Caption: Key factors influencing the selection of an anti-fouling coating technology.

Experimental Workflow for Coating Evaluation

The following diagram outlines a typical workflow for the comprehensive evaluation of a novel anti-fouling coating.



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Caption: A generalized workflow for the evaluation of a new anti-fouling coating.

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